

Technical Data Sheet: (+)-3-(Trifluoroacetyl)camphor

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (+)-3-(Trifluoroacetyl)camphor

Cat. No.: B1580820

[Get Quote](#)

This document provides core technical information regarding the chemical compound **(+)-3-(Trifluoroacetyl)camphor**, intended for researchers, scientists, and professionals in drug development.

Chemical Identity and Properties

(+)-3-(Trifluoroacetyl)camphor is a derivative of camphor that contains a trifluoroacetyl group.

[1] This functional group enhances the compound's reactivity and solubility in a range of organic solvents.[2] It is recognized for its utility in organic synthesis, particularly as an intermediate in the creation of pharmaceuticals and agrochemicals.[2]

Key Identifiers and Physical Data

The fundamental properties and identifiers for **(+)-3-(Trifluoroacetyl)camphor** are summarized in the table below for clear reference.

Parameter	Value
Molecular Formula	$C_{12}H_{15}F_3O_2$ [1] [2] [3] [4]
Molecular Weight	248.24 g/mol [1] [2] [3] [4] [5]
CAS Number	51800-98-7 [3] [4]
Appearance	Colorless liquid or white to off-white crystalline solid [1] [2]
Purity	$\geq 97\%$ [4]
Density	1.172 g/mL at 25 °C [2] [3]
Boiling Point	100 - 101 °C at 16 mmHg [2] [3]
Refractive Index	$n_{20/D}$ 1.451 [2] [3]

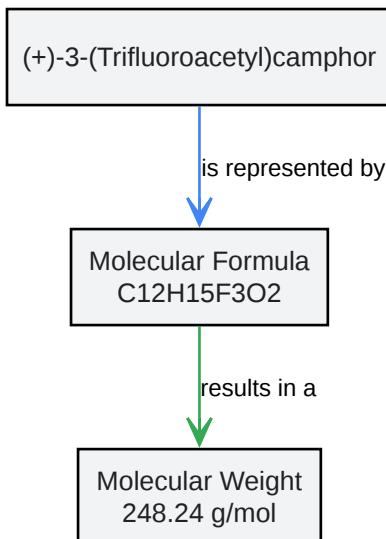
Methodologies and Protocols

As an AI, I do not have access to or the ability to provide detailed experimental protocols from specific cited research papers. For methodologies concerning the use of **(+)-3-(Trifluoroacetyl)camphor**, such as its application in the asymmetric epoxidation of unfunctionalized olefins, direct consultation of the primary scientific literature is recommended.

Data Visualization

The generation of detailed diagrams for specific signaling pathways or complex experimental workflows requires access to and interpretation of primary experimental data, which is beyond the scope of this AI. However, a logical diagram illustrating the relationship between the compound's name, its molecular formula, and its calculated molecular weight is provided below.

Logical Relationship of Chemical Data

[Click to download full resolution via product page](#)

Caption: Relationship between chemical name, formula, and molecular weight.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 51800-98-7: (+)-3-(Trifluoroacetyl)camphor [cymitquimica.com]
- 2. chemimpex.com [chemimpex.com]
- 3. (+)-3-(Trifluoroacetyl)camphor 98 51800-98-7 [sigmaaldrich.com]
- 4. scbt.com [scbt.com]
- 5. 3-(Trifluoroacetyl)-D-camphor (CAS 51800-98-7) - Chemical & Physical Properties by Cheméo [chemeo.com]
- To cite this document: BenchChem. [Technical Data Sheet: (+)-3-(Trifluoroacetyl)camphor]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1580820#3-trifluoroacetyl-camphor-molecular-weight\]](https://www.benchchem.com/product/b1580820#3-trifluoroacetyl-camphor-molecular-weight)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com